

Cross-Reactivity Profiling: 4-(4-Benzylphenoxy)-3-methylaniline[1]

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Compound of Interest

Compound Name: 4-(4-Benzylphenoxy)-3-methylaniline

CAS No.: 946663-76-9

Cat. No.: B3171169

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Executive Summary & Structural Rationale

4-(4-Benzylphenoxy)-3-methylaniline is a bifunctional building block characterized by a diphenyl ether core, a hydrophobic benzyl tail, and a reactive methyl-aniline headgroup.[1] Its structure mimics the "linker-tail" region of several blockbuster drugs and endogenous hormones.[1]

Primary Structural Liabilities for Cross-Reactivity:

- **Diphenyl Ether Core:** Highly homologous to Thyroid Hormones (T3/T4) and Thyronamines, posing a risk of off-target binding to Thyroid Receptors (TR α / β) and Trace Amine-Associated Receptors (TAAR1).[1]
- **Aniline Pharmacophore:** A common "hinge-binder" motif in Tyrosine Kinase Inhibitors (TKIs), particularly those targeting VEGFR/PDGFR families (e.g., Sorafenib analogs).[1]
- **Lipophilic Benzyl Tail:** Increases LogP, enhancing membrane permeability but significantly elevating the risk of hERG channel blockade and CYP450 inhibition (specifically

CYP2C9/CYP3A4).[1]

Comparative Profiling: Target vs. Off-Target

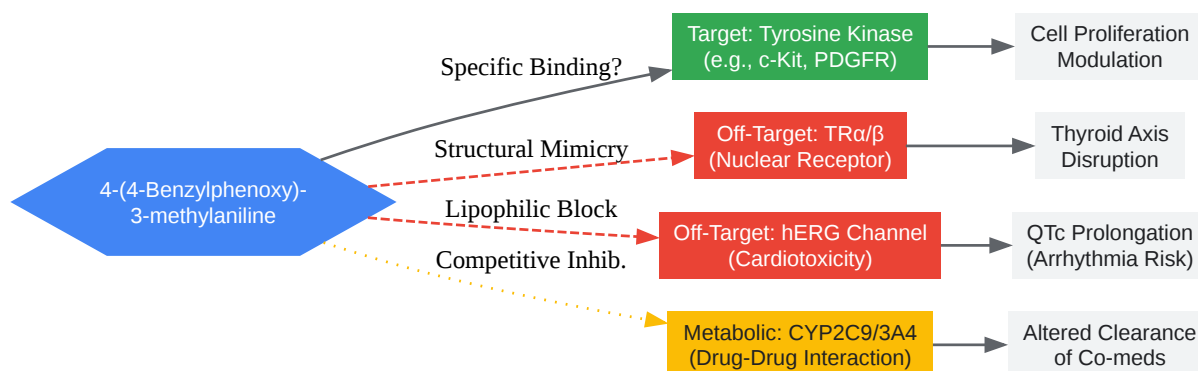
To objectively assess performance, this compound must be benchmarked against established ligands sharing its structural motifs.[1]

Table 1: Structural Homology & Cross-Reactivity Risks[1]

Feature	4-(4-Benzylphenoxy)-3-methylaniline	Benchmark Alternative (High Specificity)	Cross-Reactivity Risk (Off-Target)
Core Scaffold	Diphenyl Ether Aniline	Sobetirome (GC-1) (TR β Agonist)	Thyroid Receptors (TR α): High risk of agonism/antagonism due to ether bridge.[1]
Hinge Binder	3-Methylaniline	Sorafenib (Multi-Kinase Inhibitor)	Kinome (VEGFR/PDGFR): Aniline may mimic ATP-adenine binding in Type II kinase pockets.[1]
Tail Group	4-Benzyl (Hydrophobic)	T0AM (Endogenous Amine)	TAAR1 / GPCRs: Benzyl group mimics bulky hydrophobic residues in aminergic receptors.[1]
Metabolism	Electron-rich Aniline	Deuterated Analogs	CYP Bioactivation: Risk of reactive quinone-imine formation (idiosyncratic toxicity). [1]

Critical Cross-Reactivity Pathways

The following diagram illustrates the divergent signaling pathways this compound may inadvertently modulate due to its promiscuous scaffold.



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Figure 1: Divergent pharmacological impact of the diphenyl ether aniline scaffold.^[1] Red paths indicate critical safety liabilities.

Experimental Protocols for Profiling

To validate the profile of **4-(4-Benzylphenoxy)-3-methylaniline**, the following self-validating protocols are recommended.

Protocol A: Nuclear Receptor Cross-Reactivity (TR-FRET)

Objective: Determine if the diphenyl ether core mimics thyroid hormones by binding to TR α or TR β .^[1] Methodology: Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET) Co-activator Assay.

- Reagent Prep: Prepare **4-(4-Benzylphenoxy)-3-methylaniline** serial dilutions (10 nM to 100 μ M) in DMSO.

- Assay Assembly:
 - Mix GST-tagged TR-LBD (Ligand Binding Domain) with Tb-labeled anti-GST antibody.[\[1\]](#)
 - Add Fluorescein-labeled Co-activator peptide (SRC2-2).[\[1\]](#)
 - Add test compound.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Incubation: Incubate for 1 hour at Room Temperature (RT) in the dark.
- Detection: Measure fluorescence ratio (520 nm / 495 nm) on a plate reader (e.g., EnVision).
- Validation:
 - Positive Control: T3 (Triiodothyronine) should show EC50 ~0.1-1 nM.[\[1\]](#)
 - Negative Control: DMSO only.
 - Result Interpretation: A decrease in FRET signal indicates ligand binding (displacement of co-activator or conformational change).[\[1\]](#)

Protocol B: Kinase Selectivity Profiling (ADP-Glo)

Objective: Assess the promiscuity of the aniline "hinge-binder" motif against a panel of 50+ kinases.[\[1\]](#) Methodology: ADP-Glo™ Kinase Assay (Promega).[\[1\]](#)

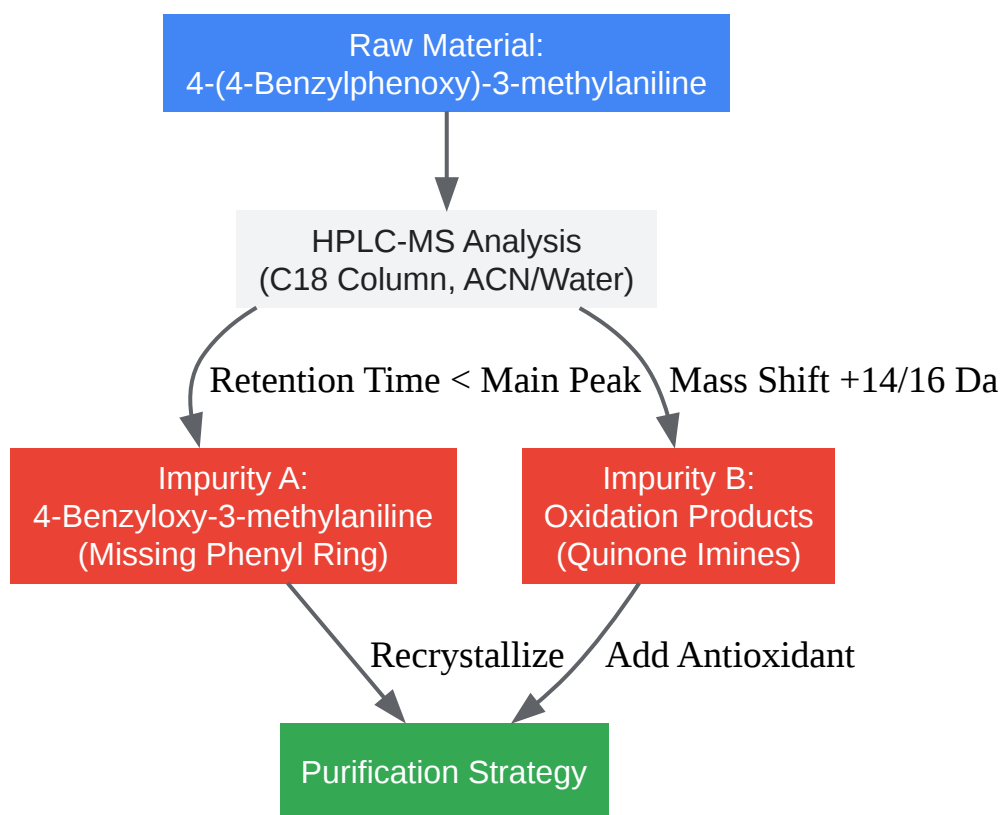
- Reaction: Incubate kinase, substrate, ATP (10 μM), and test compound (1 μM and 10 μM) for 60 mins.
- Depletion: Add ADP-Glo™ Reagent to stop the reaction and deplete remaining ATP (40 mins).[\[1\]](#)
- Detection: Add Kinase Detection Reagent to convert ADP to ATP, generating luminescence via luciferase.[\[1\]](#)
- Data Analysis:
 - Calculate % Inhibition relative to No-Compound Control.[\[1\]](#)

- Hit Criteria: >50% inhibition at 1 μ M warrants IC50 determination.[1]

Synthesis & Purity Considerations

When using this compound as an intermediate, "cross-reactivity" often refers to synthetic side-reactions.[1] The aniline amine is nucleophilic, but the diphenyl ether oxygen is electron-donating, making the ring susceptible to electrophilic aromatic substitution.[1]

Workflow: Impurity Profiling



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Figure 2: Analytical workflow for identifying common structural impurities.

References

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